

Personal protective equipment for handling Acth (1-14) tfa

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Compound of Interest

Compound Name: Acth (1-14) tfa

Cat. No.: B15615902

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Essential Safety and Handling Guide for ACTH (1-14) TFA

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **ACTH (1-14) TFA**. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

When handling **ACTH (1-14) TFA**, a synthetic peptide fragment, proper personal protective equipment is mandatory to prevent contact with skin and eyes and to avoid inhalation of dust or aerosols.^[1] The trifluoroacetate (TFA) salt form necessitates careful handling, as TFA is a strong acid that can be detrimental to biological materials.^[2]

Summary of Required Personal Protective Equipment

PPE Category	Specification	Purpose
Hand Protection	Chemical impermeable gloves	To prevent skin contact with the compound. [1]
Eye/Face Protection	Safety glasses or goggles	To protect eyes from dust particles or splashes. [1]
Skin and Body	Lab coat or other suitable protective clothing	To prevent contamination of personal clothing and skin exposure. [1]
Respiratory	Use in a well-ventilated area	To avoid inhalation of dust or aerosols. [1]

Safe Handling and Operational Protocol

Proper handling procedures must be followed from receipt of the compound through to its disposal. This includes appropriate storage, preparation for use, and waste management.

Step-by-Step Handling Protocol:

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
Recommended storage temperature is -20°C for long-term stability.[\[3\]](#)
 - Keep away from incompatible materials and foodstuff containers.[\[1\]](#)
- Preparation for Use:
 - Handle the compound in a well-ventilated area, such as a chemical fume hood, to avoid the formation of dust and aerosols.[\[1\]](#)
 - Before weighing or opening the container, ensure all required PPE is correctly worn.
 - Use non-sparking tools to prevent ignition sources.[\[1\]](#)

- To prepare a stock solution, dissolve the peptide in sterile, distilled water or a suitable buffer. For aqueous stock solutions, it is recommended to filter and sterilize through a 0.22 μm filter before use.[\[4\]](#)
- Experimental Use:
 - Avoid contact with skin and eyes during all experimental procedures.[\[1\]](#)
 - Be aware that residual TFA in the peptide salt can affect biological assays.[\[2\]](#)[\[5\]](#) For sensitive applications, consider TFA removal protocols.
- Spill Management:
 - In case of a spill, evacuate personnel to a safe area.[\[1\]](#)
 - Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[\[1\]](#)
 - For cleanup, wear all necessary PPE, including respiratory protection if dust is generated.
 - Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#)
- Disposal:
 - Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#)
 - Contaminated materials and empty containers should be treated as hazardous waste and disposed of accordingly.[\[1\]](#)

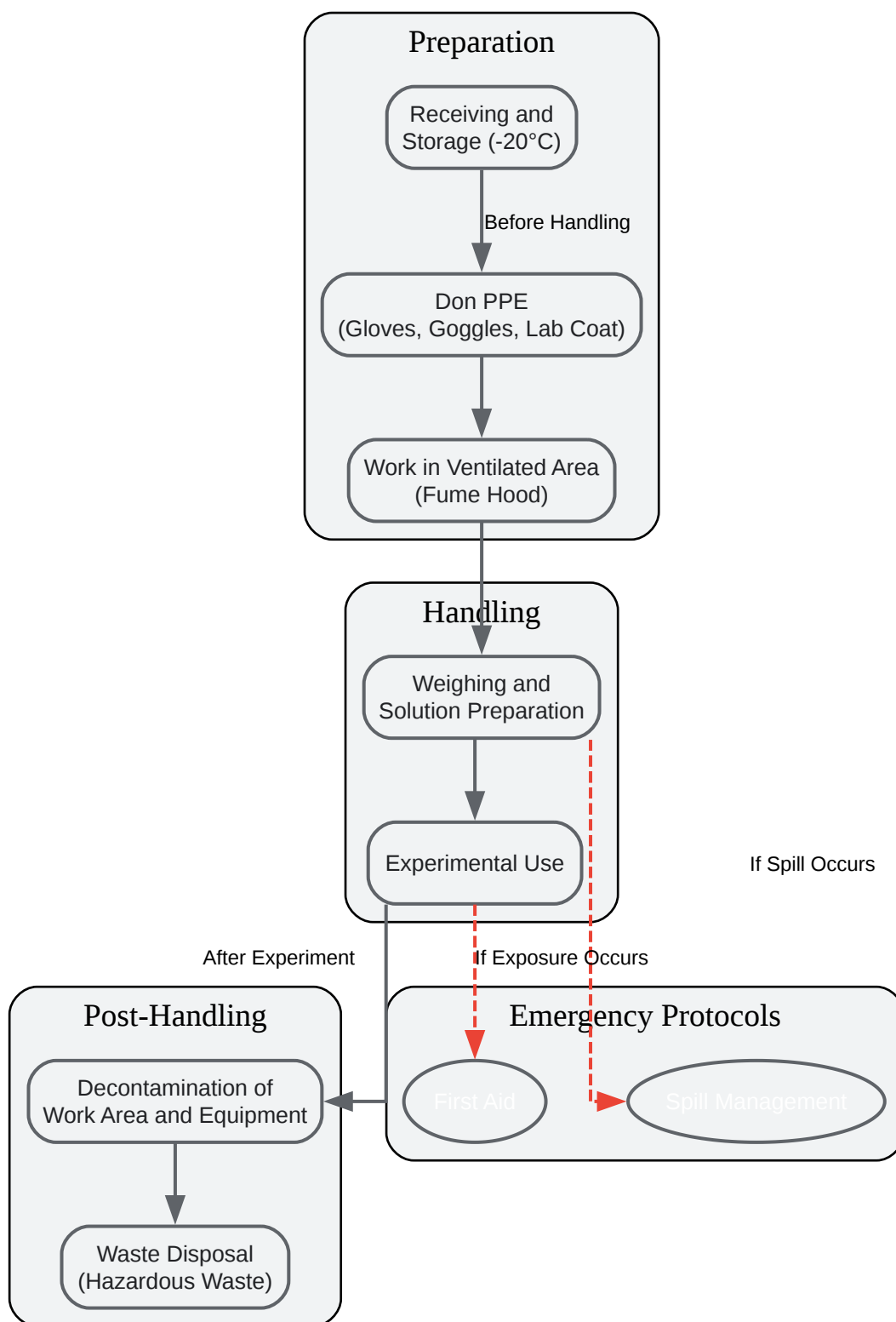
Emergency and First Aid Procedures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Measures
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1]
Inhalation	If breathing is difficult, move the person to fresh air. If not breathing, give artificial respiration. Consult a doctor.

Safe Handling Workflow

The following diagram illustrates the key stages of safely handling **ACTH (1-14) TFA** in a laboratory setting.



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Caption: Workflow for the safe handling of **ACTH (1-14) TFA** from receipt to disposal.

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